Application Notes and Protocols for Studying Glucose Transport Kinetics with SW157765

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name: SW157765	
Cat. No.: B5700458	Get Quote

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Introduction

SW157765 is a selective small-molecule inhibitor of the solute carrier family 2 member 8 (SLC2A8), commonly known as glucose transporter 8 (GLUT8).[1][2][3] GLUT8 is a facilitative glucose transporter that plays a role in glucose homeostasis and has been identified as a potential therapeutic target in certain cancers, particularly in non-small cell lung cancer (NSCLC) with KRAS/KEAP1 double mutations.[1][3] These application notes provide detailed protocols for utilizing **SW157765** to study the kinetics of glucose transport mediated by GLUT8.

Quantitative Data Summary

The following tables summarize the known quantitative data for **SW157765** and a related compound, P20, for comparative purposes.
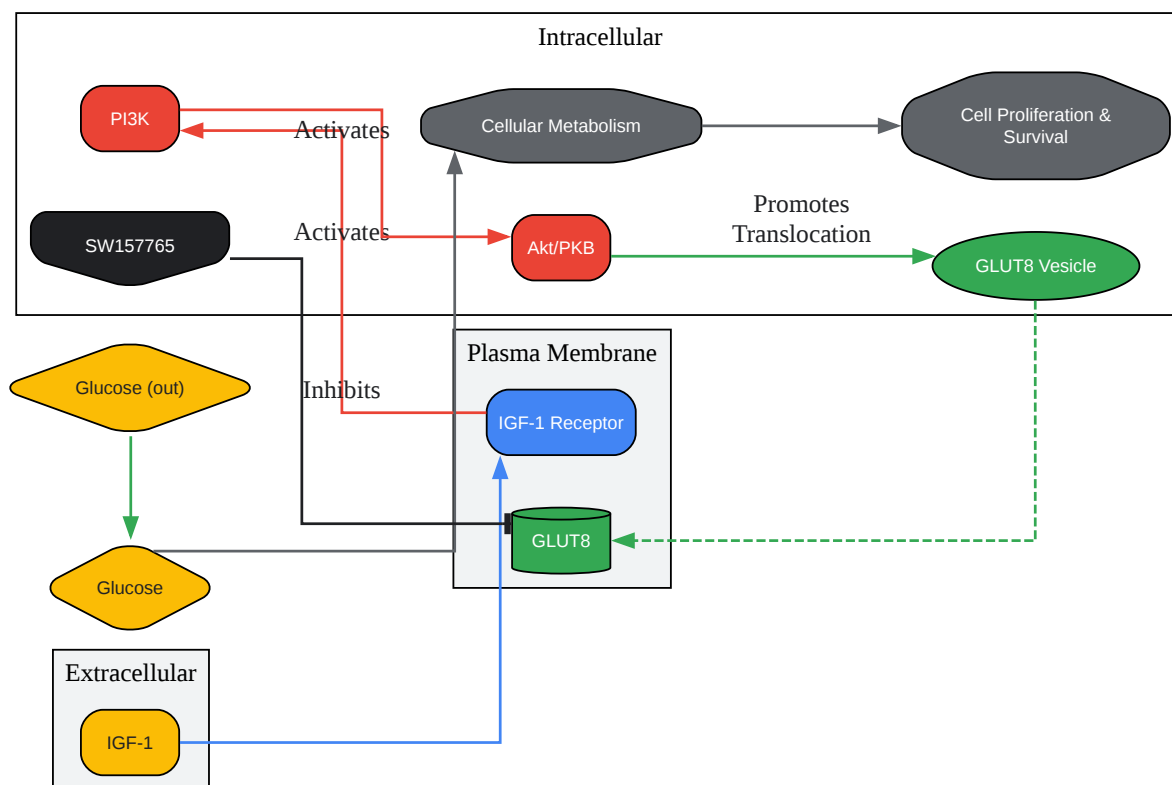
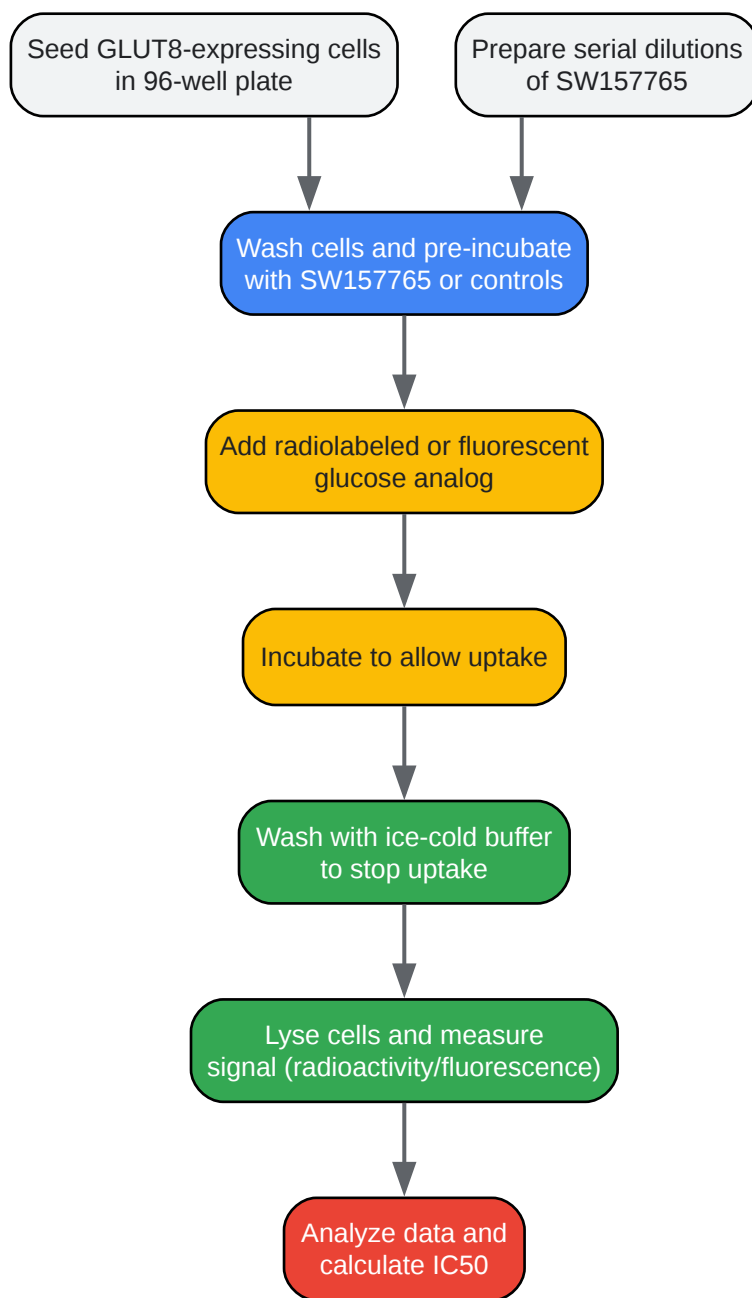Table 1: Inhibitor Affinity and Potency

Compound	Target	Parameter	Value	Reference
SW157765	GLUT8	IC50	1.2 µM	[4]
SW157765	GLUT2	IC50	1.5 µM	[4]
SW157765	GLUT8	Kd	200 nM	[5]
P20	GLUT8	IC50	2.1 µM	[5]
P20	GLUT2	IC50	>6 µM (2.9-fold higher than for GLUT8)	[5]

Signaling Pathways

GLUT8 Translocation and Downstream Effects of Inhibition

GLUT8 translocation to the plasma membrane can be stimulated by the Insulin-like Growth Factor 1 (IGF-1) receptor signaling pathway. Upon activation by IGF-1, the receptor initiates a cascade involving Phosphoinositide 3-kinase (PI3K) and Protein Kinase B (Akt), which promotes the movement of GLUT8-containing vesicles to the cell surface, thereby increasing glucose uptake. Inhibition of GLUT8 by **SW157765** is expected to block this glucose influx, leading to downstream effects on cellular metabolism and survival, particularly in cancer cells dependent on glucose.

Tech Support

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┌─────────────────────┐        ┌─────────────────────┐
│  Seed and prepare   │        │ Set up matrix of     │
│ GLUT8-expressing     │        │ varying              │
│ cells                │        │ [SW157765] and       │
│                      │        │ [Substrate]          │
└─────────┬───────────┘        └──────────┬──────────┘
          │                               │
          └───────────┐       ┌───────────┘
                      ▼       ▼
              ┌───────────────────────┐
              │ Pre-incubate with     │
              │ SW157765              │
              └───────────┬───────────┘
                          ▼
              ┌───────────────────────┐
              │ Initiate uptake with  │
              │ varying [Substrate]   │
              └───────────┬───────────┘
                          ▼
              ┌───────────────────────┐
              │ Measure initial       │
              │ uptake rates          │
              └───────────┬───────────┘
                          ▼
              ┌───────────────────────┐
              │ Plot velocity vs.     │
              │ [Substrate] for each  │
              │ [Inhibitor]           │
              └───────────┬───────────┘
                          ▼
              ┌───────────────────────┐
              │ Determine apparent    │
              │ Vmax and Km           │
              └───────────┬───────────┘
                          ▼
              ┌───────────────────────┐
              │ Analyze changes in    │
              │ Vmax and Km to        │
              │ determine inhibition  │
              │ type                  │
              └───────────────────────┘
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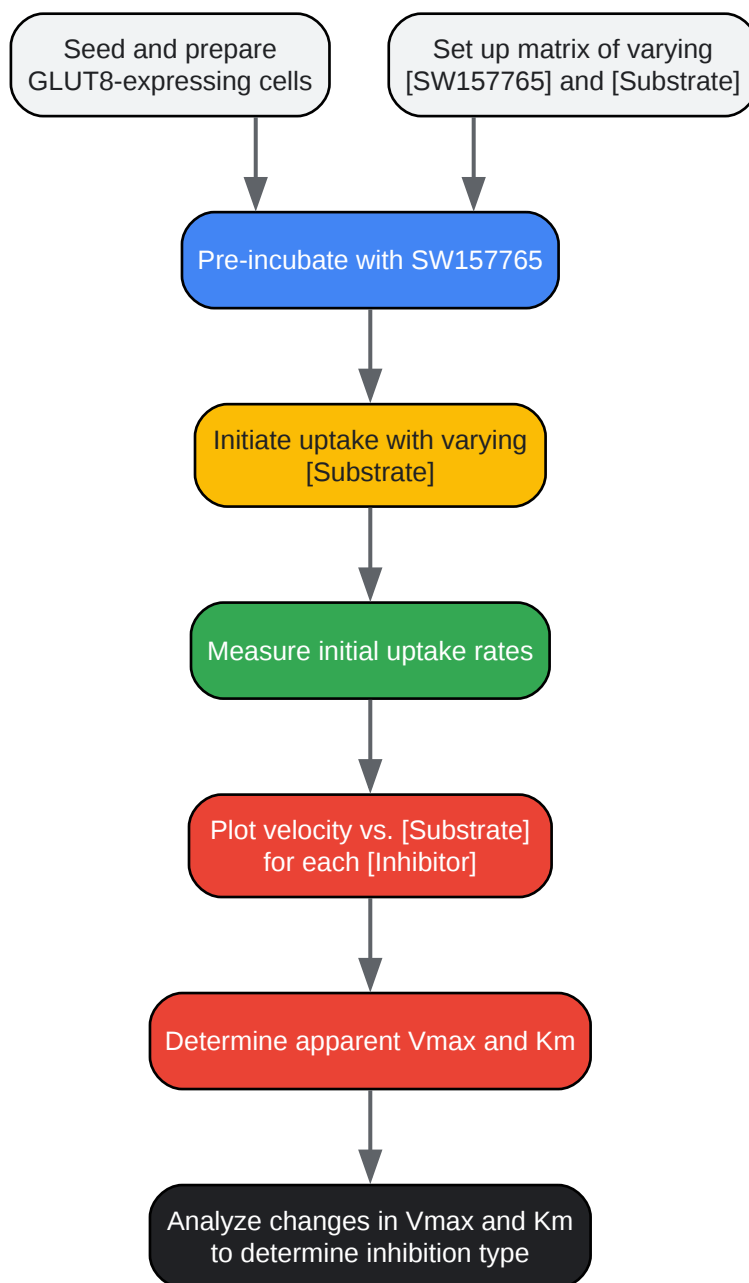
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